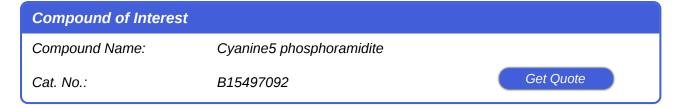


# An In-depth Technical Guide to the Excitation and Emission Spectra of Cyanine5

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectral properties of Cyanine5 (Cy5), a widely used fluorescent dye in biological research and drug development. It details the quantitative spectral data, experimental protocols for its characterization, and the fundamental principles governing its fluorescence.

## **Core Spectral Properties of Cyanine5**

Cyanine5 is a far-red fluorescent dye known for its brightness and photostability, making it a popular choice for a variety of applications including fluorescence microscopy, flow cytometry, and FRET-based assays.[1] Its spectral characteristics are summarized below. It is important to note that these values can be influenced by the dye's local environment, including the solvent and conjugation to biomolecules.[2][3]



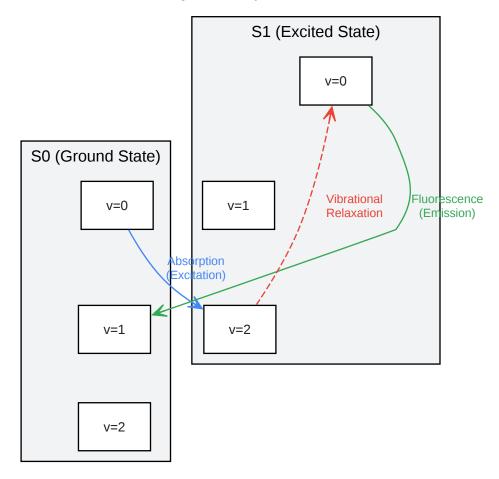
Property	Value	Solvent/Conditions	Source(s)
Excitation Maximum (λex)	~649 - 651 nm	Various aqueous buffers	[2]
Emission Maximum (λem)	~666 - 670 nm	Various aqueous buffers	[2]
Molar Extinction Coefficient (ε)	~250,000 cm <sup>-1</sup> M <sup>-1</sup>	Aqueous buffer	[4]
Quantum Yield (Φ)	~0.2 - 0.3	Aqueous buffer	[5][6]
Stokes Shift	~17 - 19 nm	Calculated from λex and λem	N/A

# Understanding the Fluorescence of Cyanine5: The Jablonski Diagram

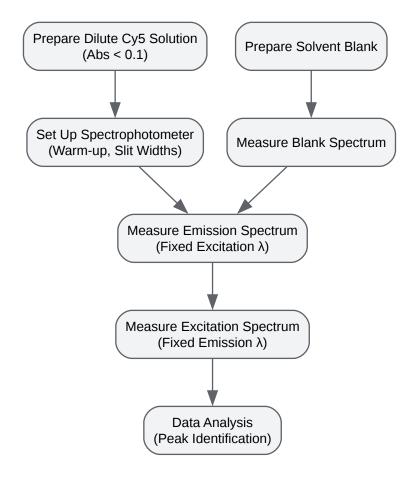
The process of fluorescence, from the absorption of light to the emission of a photon, can be visualized using a Jablonski diagram. This diagram illustrates the electronic and vibrational states of a molecule and the transitions between them.



### Jablonski Diagram for Cyanine5 Fluorescence







Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Cyanines | AAT Bioquest [aatbio.com]
- 2. Cy5 Spectrum: Key Properties & Applications [baseclick.eu]
- 3. Substituent Effects on the Solubility and Electronic Properties of the Cyanine Dye Cy5: Density Functional and Time-Dependent Density Functional Theory Calculations PMC [pmc.ncbi.nlm.nih.gov]
- 4. Protein Extinction Coefficient and Concentration Calculation [novoprolabs.com]
- 5. researchgate.net [researchgate.net]



- 6. Fluorescence spectral properties of cyanine dye-labeled DNA oligomers on surfaces coated with silver particles - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Excitation and Emission Spectra of Cyanine5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15497092#excitation-and-emission-spectra-of-cyanine5]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com